Spectroscopic Characterization of 3-[5-(Chloromethyl)isoxazol-3-YL]pyridine

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Compound of Interest

Compound Name:	*3-[5-(Chloromethyl)isoxazol-3-YL]pyridine*
CAS No.:	*130775-64-3*
Cat. No.:	*B3046801*

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Abstract

This technical guide provides a comprehensive framework for the spectroscopic characterization of **3-[5-(Chloromethyl)isoxazol-3-YL]pyridine**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery.[1] Given its composite structure, featuring both pyridine and isoxazole moieties, a multi-faceted spectroscopic approach is essential for unambiguous structural verification and purity assessment.[2][3] This document, designed for researchers and drug development professionals, outlines the theoretical basis, predicted spectral data, and standardized experimental protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. By integrating predictive analysis with detailed methodologies, this guide serves as a core resource for the definitive characterization of this compound.

Molecular Structure and Physicochemical Properties

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3-[5-(Chloromethyl)isoxazol-3-YL]pyridine is a bifunctional molecule featuring a pyridine ring linked to an isoxazole ring, which is further substituted with a reactive chloromethyl group. This combination of a basic nitrogenous heterocycle and a functionalized azole makes it a valuable building block in the synthesis of more complex pharmaceutical agents.[4] The nitrogen atom in the pyridine ring acts as a hydrogen bond acceptor and can be protonated, influencing solubility and bioavailability, while the chloromethyl group provides a site for further chemical modification.[1]

Caption: Molecular structure of **3-[5-(Chloromethyl)isoxazol-3-YL]pyridine**.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	**$C_9H_7ClN_2O$**	
Molecular Weight	194.62 g/mol	
CAS Number	1255718-07-0 (HCl salt)	[5]

| Appearance | Solid (predicted) | |

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the complete structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are indispensable for confirming the atomic connectivity and chemical environment of every atom in the target compound.

Predicted ^1H NMR Spectrum (400 MHz, $CDCl_3$)

The proton NMR spectrum is anticipated to show distinct signals for the protons on the pyridine ring, the isoxazole ring, and the chloromethyl group. The chemical shifts are governed by the electronic effects of the nitrogen and oxygen heteroatoms and the anisotropic effects of the aromatic rings.[6]

Table 2: Predicted ^1H NMR Chemical Shifts and Multiplicities

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Proton(s)	Predicted δ (ppm)	Multiplicity	Integration	Rationale
H-2'	**~8.90 - 9.10**	**Doublet of doublets (dd) or Singlet**	**1H**	**Deshielded by adjacent pyridine nitrogen.**
H-6'	~8.60 - 8.80	Doublet of doublets (dd)	1H	Deshielded by adjacent pyridine nitrogen.
H-4'	~8.00 - 8.20	Doublet of triplets (dt)	1H	Influenced by long-range coupling to H-2' and H-6'.
H-5'	~7.40 - 7.60	Doublet of doublets (dd)	1H	Typical aromatic region for pyridine.
H-4	~6.50 - 6.70	Singlet	1H	Isoxazole proton, appears as a sharp singlet.[7][8]

| -CH_2Cl | ~4.70 - 4.90 | Singlet | 2H | Methylene protons adjacent to an electronegative chlorine and the isoxazole ring.[7] |

Predicted ^{13}C NMR Spectrum (100 MHz, $CDCl_3$)

The ^{13}C NMR spectrum will complement the proton data, providing a signal for each unique carbon atom in the molecule. The chemical shifts are highly sensitive to the local electronic environment, with carbons adjacent to heteroatoms appearing further downfield.[9][10][11]

Table 3: Predicted ^{13}C NMR Chemical Shifts

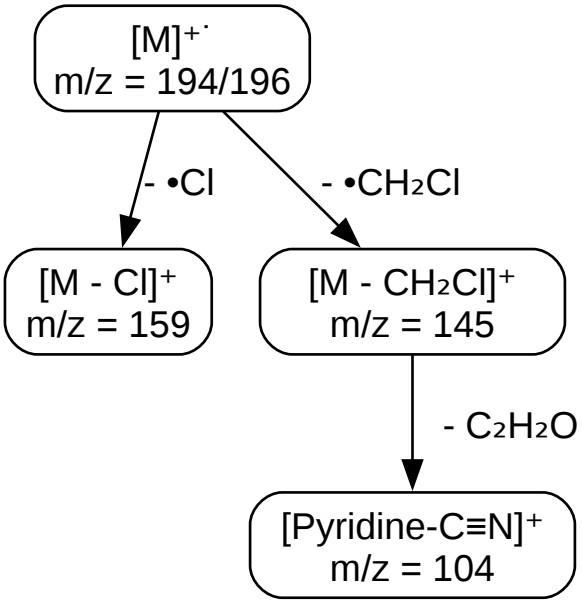
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Carbon(s)	Predicted δ (ppm)	Rationale
C-5 (-CH_2Cl)	**~170 - 175**	**Carbon in isoxazole ring attached to the chloromethyl group.**
C-3 (C-Py)	~160 - 165	Carbon in isoxazole ring attached to the pyridine ring.
C-2', C-6'	~148 - 152	Pyridine carbons adjacent to nitrogen.[12]
C-4'	~133 - 137	Pyridine carbon para to the isoxazole substituent.
C-3'	~128 - 132	Quaternary pyridine carbon attached to the isoxazole.
C-5'	~123 - 125	Pyridine carbon meta to the nitrogen.
C-4	~100 - 105	Isoxazole carbon with an attached proton.[8]

| -CH_2Cl | ~35 - 40 | Aliphatic carbon attached to chlorine. |

Experimental Protocol: NMR Spectroscopy

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Caption: Plausible EI-MS fragmentation pathway for the title compound.

- Loss of a Chlorine Radical: Cleavage of the C-Cl bond to yield a fragment at m/z 159.
- Loss of a Chloromethyl Radical: Cleavage of the isoxazole-CH_2Cl bond to give a stable cation at m/z 145.
- Isoxazole Ring Cleavage: The fragment at m/z 145 may undergo further fragmentation, such as the loss of a C_2H_2O neutral fragment, to produce the pyridylnitrile cation at m/z 104.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- Sample Introduction: Introduce a small amount of the sample into the ion source, either via a direct insertion probe (for solids) or after separation by Gas Chromatography (GC-MS).
- Ionization: Ionize the sample using a high-energy electron beam (standard 70 eV).
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the ions to generate the mass spectrum.

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Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information on the electronic transitions within the molecule, particularly those involving conjugated π-systems. The conjugated system spanning the pyridine and isoxazole rings is expected to produce characteristic absorption bands.

Predicted UV-Vis Absorption

Pyridine itself exhibits strong π→π* transitions around 250-260 nm. [13][14]The extended conjugation with the isoxazole ring is expected to cause a bathochromic (red) shift to a longer wavelength.

- λ_max: An intense absorption maximum (λ_max) is predicted in the range of 260-290 nm. This corresponds to the π→π* electronic transition within the conjugated aromatic system.

Experimental Protocol: UV-Vis Spectroscopy

- Solvent Selection: Choose a UV-transparent solvent, such as ethanol or acetonitrile. [15]2. Solution Preparation: Prepare a dilute stock solution of the compound of known concentration. Further dilute this solution to obtain an absorbance reading within the linear range of the spectrophotometer (typically 0.1 - 1.0).

- Blank Measurement: Fill a quartz cuvette with the pure solvent and use it to zero the spectrophotometer (as a reference).

- Sample Measurement: Replace the solvent with the sample solution and record the UV-Vis spectrum, typically over a range of 200-400 nm. [15]

Conclusion

The comprehensive spectroscopic characterization of **3-[5-(Chloromethyl)isoxazol-3-YL]pyridine** requires an integrated analytical approach. ^{1}H and ^{13}C NMR spectroscopy serve as the primary tools for definitive structure elucidation, while IR spectroscopy provides rapid confirmation of key functional groups. Mass spectrometry confirms the molecular weight and offers corroborating structural evidence through fragmentation analysis. Finally, UV-Vis spectroscopy characterizes the electronic properties of the conjugated system. By following the detailed protocols and utilizing the predictive data within this guide, researchers can

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unambiguously verify the identity, structure, and purity of this valuable synthetic intermediate, ensuring data integrity for applications in drug discovery and development.

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